

Digallic Acid: Hazard Identification & Controls

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Compound Focus: Digallic Acid

CAS No.: 536-08-3

Cat. No.: S526080

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The table below summarizes the identified hazards of **Digallic Acid** according to the Globally Harmonized System (GHS) [1].

Hazard Aspect	Classification & Statements
GHS Classification	Acute toxicity (Oral, Category 4), Aquatic toxicity (Acute Category 1, Chronic Category 1)

| **Hazard Statements** | **H302:** Harmful if swallowed. **H410:** Very toxic to aquatic life with long-lasting effects. | | **Precautionary Measures** | **P264:** Wash skin thoroughly after handling. **P270:** Do not eat, drink or smoke when using this product. **P273:** Avoid release to the environment. **P301+P312:** IF SWALLOWED: Call a poison center or doctor if you feel unwell. **P330:** Rinse mouth. **P391:** Collect spillage. **P501:** Dispose of contents/container to an approved waste disposal plant. |

General Solvent Toxicity & Safer Alternatives

For general solvent use, understanding toxicity drivers and alternatives is crucial for lab safety.

- **Toxicity Mechanism:** Many organic solvents are amphiphilic and can penetrate the epithelium and the blood-brain barrier, posing neurotoxicity risks at high exposure levels [2]. The lipid solubility of a solvent, often indicated by its octanol-water partition coefficient, is a key factor in its toxicity; higher lipid solubility generally leads to greater passive transport into cells and increased potential for adverse effects like anesthesia [2].

- **Safer Alternative Solvents:** There is a growing shift towards bio-based, non-toxic solvents to reduce health risks and environmental impact. These alternatives are designed to be biodegradable, have low volatility (minimizing inhalation risks), and be non-flammable [3]. Examples include [3]:
 - **Ethyl Levulinate:** A plant-based ester with high boiling point, low vapor pressure, and is non-flammable.
 - **Butyl Levulinate:** Similar to ethyl levulinate but with even lower volatility, making it effective for dissolving greases and resins.
 - **Levulinate Ketals:** A subgroup of bio-solvents like CLEAN300 and NEW320 that are biodegradable, non-flammable, and non-toxic to aquatic life.

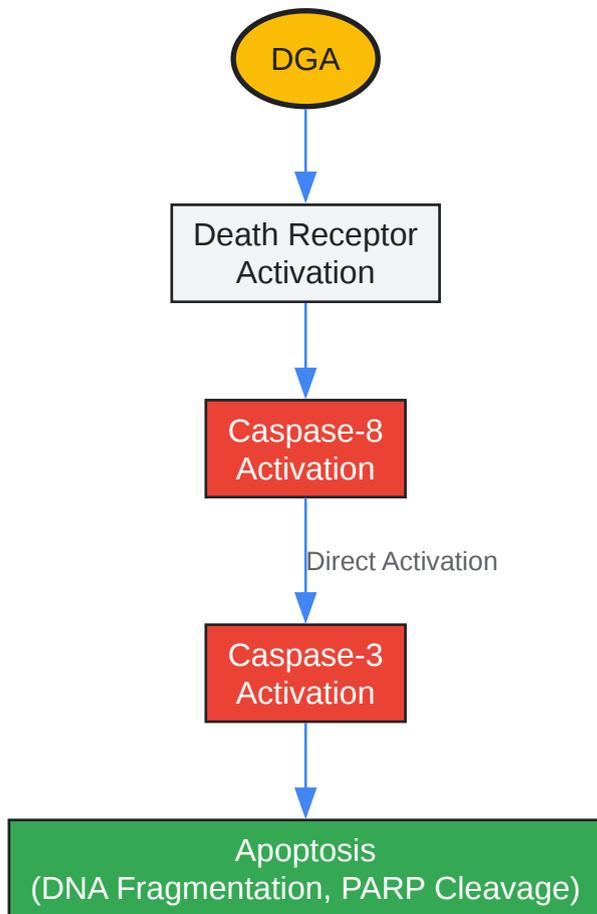
Experimental Data on Digallic Acid's Biological Activity

Research has investigated the anti-cancer potential of **digallic acid**, revealing its mechanism of action, as summarized below [4].

Experimental Aspect	Details & Findings
Source & Extraction	Purified from the fruits of <i>Pistacia lentiscus</i> L. via an ethyl acetate fraction of a boiled aqueous extract, followed by multiple chromatographic purification steps [4].
Cell Line Tested	Human lymphoblastoid TK6 cells (p53 proficient) [4].

| **Key Quantitative Findings** | • **Antiproliferative Effect:** Inhibition of cell proliferation was observed from a concentration of **8.5 µg/mL** [4]. • **Apoptosis Induction:** Confirmed via DNA fragmentation and PARP cleavage at tested concentrations of **2.5, 5, and 10 µg/mL** over 24-48 hours [4]. • **Mechanism Pathway:** Induces apoptosis primarily by activating the **caspase-8 extrinsic pathway**, with subsequent activation of the executioner **caspase-3** in a dose-dependent manner [4]. |

The apoptotic pathway induced by **digallic acid** can be visualized as follows:



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Diagram Title: **Digallic Acid** Induces Apoptosis via Caspase-8 Pathway

Laboratory Safety & Handling Protocols

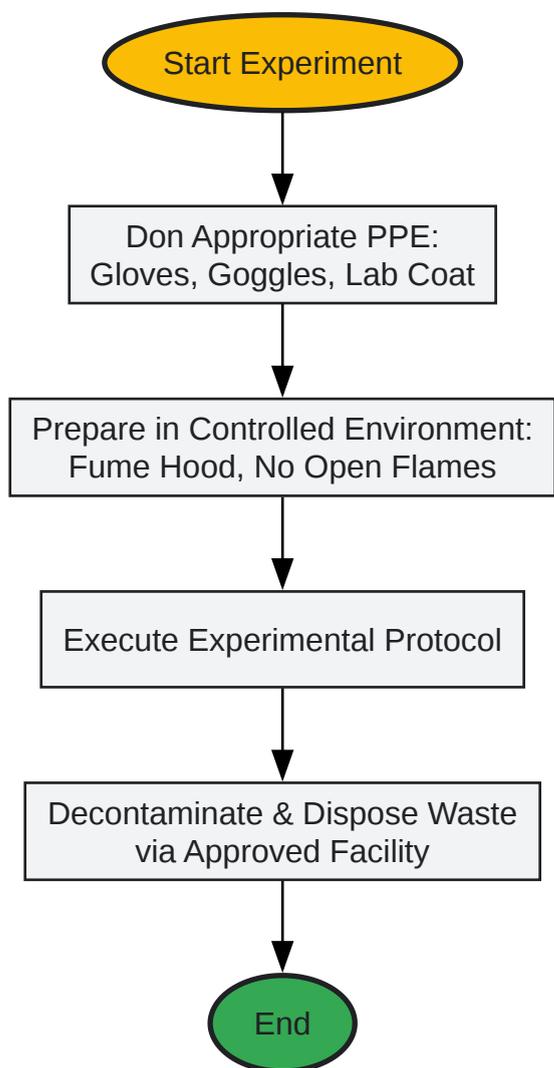
Frequently Asked Questions

- **What is the first aid measure for digallic acid exposure?** [1]
 - **Eye contact:** Flush immediately with large amounts of water for several minutes, holding eyelids open. Seek immediate medical attention.
 - **Skin contact:** Rinse skin thoroughly with water. Remove contaminated clothing and seek medical advice.
 - **Inhalation:** Move to fresh air. If breathing is difficult, administer oxygen or perform CPR by trained personnel.

- **Ingestion:** Rinse mouth with water. **Do NOT induce vomiting.** Call a physician or poison control center immediately.
- **How should digallic acid be stored?** [1] Keep the container tightly sealed in a cool, well-ventilated area. Store away from direct sunlight and ignition sources. For powdered form, storage at **-20°C** is recommended.
- **What personal protective equipment (PPE) is required?** [1] Standard laboratory PPE should be worn, including **safety goggles, protective gloves, and impervious clothing.** A suitable respirator is recommended if adequate ventilation is not guaranteed.
- **How should waste digallic acid and contaminated materials be disposed of?** [1] All waste must be collected and disposed of at an approved waste disposal plant in accordance with local, state, and federal regulations. Contaminated packaging should be recycled or disposed of under the same regulations.

Experimental Workflow for Safe Handling

The following diagram outlines a general workflow for safely handling and testing **digallic acid** in a laboratory setting.



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Diagram Title: General Safe Handling Workflow for Hazardous Reagents

Key Troubleshooting Notes

- **Solvent Selection:** If your experimental protocol involves dissolving **digallic acid**, carefully consider solvent toxicity. Refer to the bio-based alternatives listed above and always consult the specific solvent's SDS [3].
- **Data Gaps:** The available data has gaps in specific areas like dermal irritation, mutagenicity, and comprehensive reproductive toxicity. Always apply the **precautionary principle**—handle with utmost care even if data is incomplete [1].
- **Environmental Caution:** The extreme toxicity of **digallic acid** to aquatic life cannot be overstated. Implement rigorous controls to prevent any release into drains or the environment [1].

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